

Propargite: A Comprehensive Technical Guide on its Chemical and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargite*

Cat. No.: *B033192*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propargite, an organosulfite acaricide, is a widely utilized agent for controlling mite populations in various agricultural settings.[1] Its efficacy stems from its specific mode of action, targeting the mitochondrial respiratory chain.[2] This technical guide provides an in-depth overview of the chemical and physical properties of **propargite**, detailed experimental protocols for their determination, and visualizations of its synthesis and mechanism of action. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and pesticide research.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **propargite** is fundamental for its application, formulation, and environmental fate assessment. The following table summarizes the key quantitative data for **propargite**.

Property	Value
IUPAC Name	2-(4-tert-butylphenoxy)cyclohexyl prop-2-yn-1-yl sulfite[3]
CAS Number	2312-35-8[3]
Molecular Formula	C ₁₉ H ₂₆ O ₄ S[3][4]
Molecular Weight	350.47 g/mol [4][5]
Appearance	Light to dark brown, viscous liquid[3]
Melting Point	< 25 °C[4][6][7]
Boiling Point	Decomposes at approximately 200-210 °C[3][8]
Density	1.085 - 1.115 g/cm ³ at 20-25 °C[1][3]
Vapor Pressure	3 x 10 ⁻⁷ mmHg at 25 °C to 6.9 x 10 ⁻⁸ mmHg at 25°C[3][7][9]
Water Solubility	0.215 - 0.5 mg/L at 20-25 °C[1][3][6][10][11]
Solubility in Organic Solvents	Fully miscible with hexane, toluene, dichloromethane, methanol, and acetone[1][3][10]
Octanol-Water Partition Coefficient (log Kow)	3.7 - 5.8[6][12][13]
Flash Point	71 - 82 °C[3][6]
Stability	Slowly hydrolyzes in water, with the rate increasing under acidic or basic conditions. Stable for at least one year under normal storage conditions.[3][10]

Experimental Protocols

The accurate determination of the physicochemical properties of **propargite** relies on standardized experimental protocols. The following sections detail the methodologies for key experiments, primarily based on OECD and ASTM guidelines.

Melting Point Determination (Capillary Method)

This method is based on the principle of visually observing the phase transition of a substance from solid to liquid as a function of temperature.

Apparatus:

- Melting point apparatus with a heating block and a calibrated thermometer or temperature sensor.
- Glass capillary tubes (sealed at one end).

Procedure:

- Sample Preparation: A small amount of dry, powdered **propargite** is introduced into a capillary tube to a height of 2-3 mm and packed tightly.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady rate. A preliminary rapid heating can be done to determine the approximate melting range.
- Determination: For an accurate measurement, the heating rate is slowed to 1-2 °C per minute about 10 °C below the expected melting point.
- Observation: The temperatures at which the first droplet of liquid appears and at which the last solid particle disappears are recorded as the melting range. For a pure substance, this range should be narrow.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Heat transfer fluid (e.g., mineral oil)

Procedure:

- **Sample Preparation:** A small amount of liquid **propargite** is placed in the small test tube. A capillary tube, with its sealed end up, is placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to the thermometer, and both are placed in the Thiele tube containing the heat transfer fluid. The thermometer bulb should be level with the sample.
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool.
- **Determination:** The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.

Vapor Pressure Determination (Gas Saturation Method - ASTM E1194)

This method is suitable for substances with low vapor pressures and involves saturating a stream of inert gas with the substance and then determining the amount of substance transported by the gas.

Apparatus:

- Saturation column containing **propargite** coated on an inert support.
- Constant temperature bath to house the saturation column.
- Flow meter to control the flow of the inert gas (e.g., nitrogen).
- Trapping system (e.g., sorbent tubes) to collect the vaporized **propargite**.
- Analytical instrument (e.g., Gas Chromatograph) for quantification.

Procedure:

- Apparatus Setup: The saturation column is packed with an inert support coated with **propargite** and placed in the constant temperature bath.
- Gas Flow: A controlled flow of a dry, inert gas is passed through the saturation column.
- Saturation: The gas becomes saturated with **propargite** vapor as it passes through the column.
- Trapping: The gas stream then passes through a trapping system where the **propargite** is collected.
- Quantification: The amount of **propargite** collected in the trap is quantified using a suitable analytical method.
- Calculation: The vapor pressure is calculated from the mass of **propargite** collected, the volume of gas passed through the column, and the temperature.

Water Solubility Determination (Column Elution Method - OPPTS 830.7840)

This method is appropriate for substances with low water solubility and involves passing water through a column containing the test substance on a solid support and measuring the concentration in the eluate.

Apparatus:

- Chromatography column.
- Inert support material.
- Constant temperature bath.
- Pump to deliver a constant flow of water.
- Fraction collector.
- Analytical instrument (e.g., HPLC or GC) for quantification.

Procedure:

- Column Preparation: The inert support is coated with **propargite** and packed into the chromatography column.
- Equilibration: The column is placed in a constant temperature bath, and water is pumped through it until the concentration of **propargite** in the eluate becomes constant, indicating saturation.
- Elution and Collection: Once equilibrium is reached, a known volume of the eluate is collected.
- Analysis: The concentration of **propargite** in the collected eluate is determined using a suitable analytical method.
- Calculation: The water solubility is reported as the mean of at least five consecutive measurements where the concentration is constant.

Octanol-Water Partition Coefficient (log Kow) Determination (Shake Flask Method - OECD 107)

This method determines the ratio of a chemical's concentration in the octanol phase to its concentration in the aqueous phase of a two-phase system at equilibrium.

Apparatus:

- Separatory funnels.
- Mechanical shaker.
- Centrifuge (optional).
- Analytical instrument for quantification.

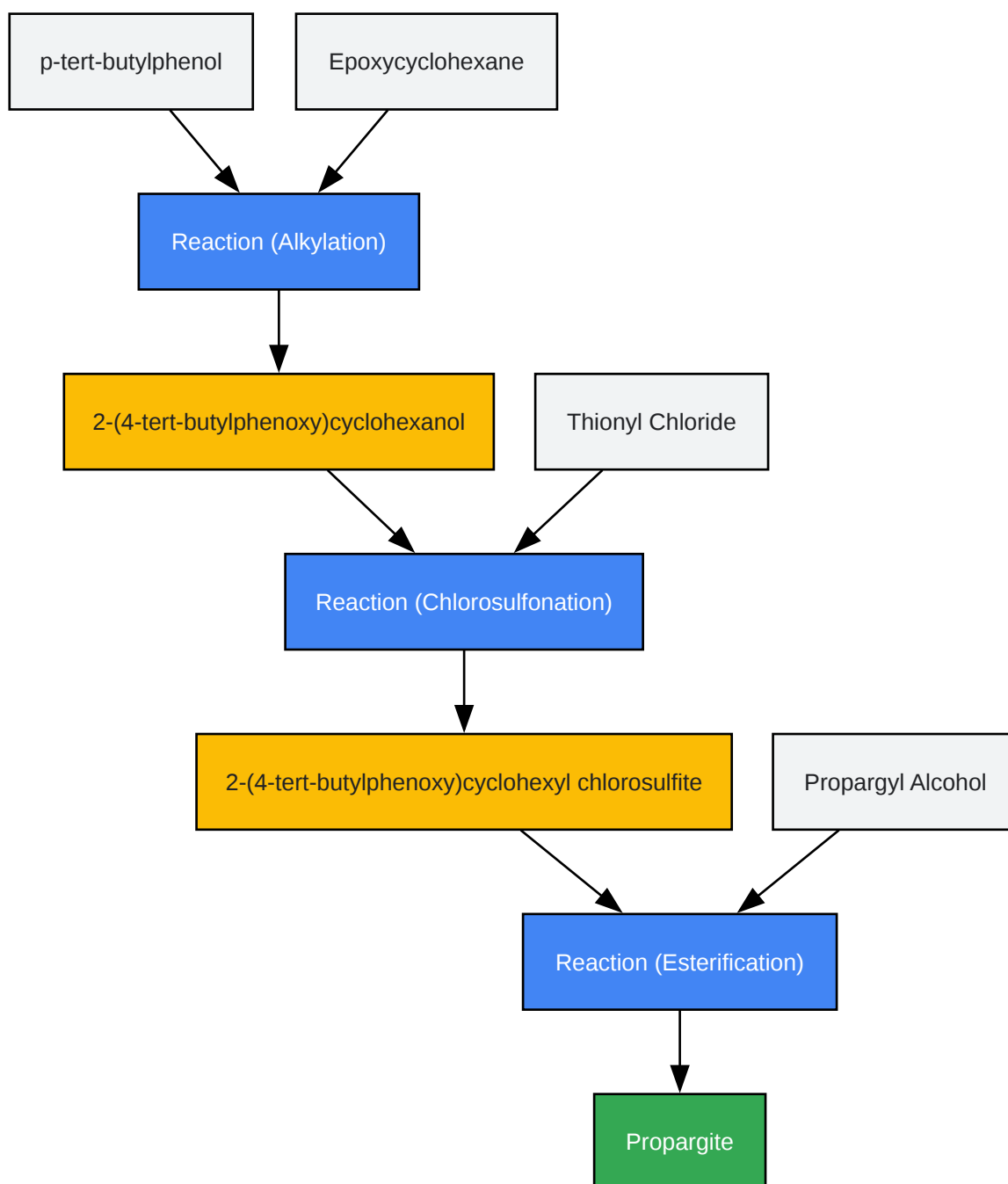
Procedure:

- Solvent Saturation: n-Octanol is saturated with water, and water is saturated with n-octanol.
- Test Solution Preparation: A solution of **propargite** is prepared in either water-saturated n-octanol or octanol-saturated water.
- Partitioning: The two phases are placed in a separatory funnel in a defined volume ratio and shaken until equilibrium is reached.
- Phase Separation: The mixture is allowed to stand for the phases to separate. Centrifugation can be used to aid separation.
- Analysis: The concentration of **propargite** in both the n-octanol and water phases is determined.
- Calculation: The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as $\log K_{ow}$.

Mandatory Visualizations

Synthesis Workflow of Propargite

The synthesis of **propargite** is a multi-step process that begins with the reaction of p-tert-butylphenol and epoxycyclohexane. The resulting intermediate is then reacted with thionyl chloride, followed by a final reaction with propargyl alcohol to yield **propargite**.

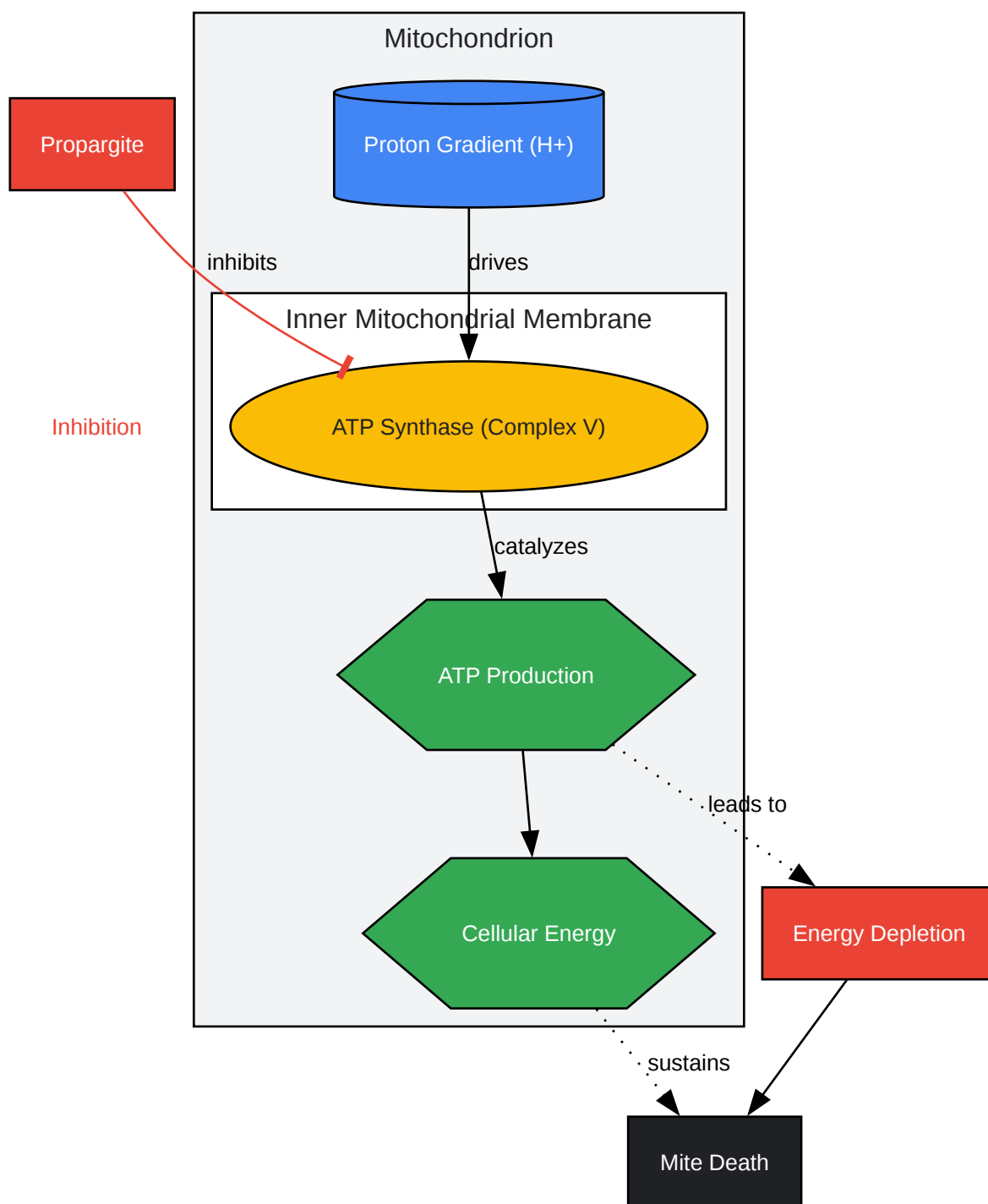


[Click to download full resolution via product page](#)

Caption: Synthesis workflow of **propargite**.

Mechanism of Action: Inhibition of Mitochondrial ATP Synthase

Propargite's acaricidal activity is attributed to its ability to inhibit mitochondrial ATP synthase, a critical enzyme in cellular respiration. This inhibition disrupts the production of ATP, leading to cellular energy depletion and eventual death of the mite.



[Click to download full resolution via product page](#)

Caption: **Propargite's** inhibition of ATP synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oneseach.library.northeastern.edu [oneseach.library.northeastern.edu]
- 2. westlab.com [westlab.com]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 4. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 5. files.chemicalwatch.com [files.chemicalwatch.com]
- 6. Propargite hapten and synthesis method and application thereof - Eureka | Patsnap [eureka.patsnap.com]
- 7. Propargite (Ref: ENT 27226) [sitem.herts.ac.uk]
- 8. quora.com [quora.com]
- 9. store.astm.org [store.astm.org]
- 10. Page loading... [wap.guidechem.com]
- 11. thinksrs.com [thinksrs.com]
- 12. store.astm.org [store.astm.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Propargite: A Comprehensive Technical Guide on its Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033192#chemical-and-physical-properties-of-propargite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com